

# Application Notes and Protocols for AI-10-104 in Cell Culture

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: AI-10-104

Cat. No.: B15138206

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### Introduction

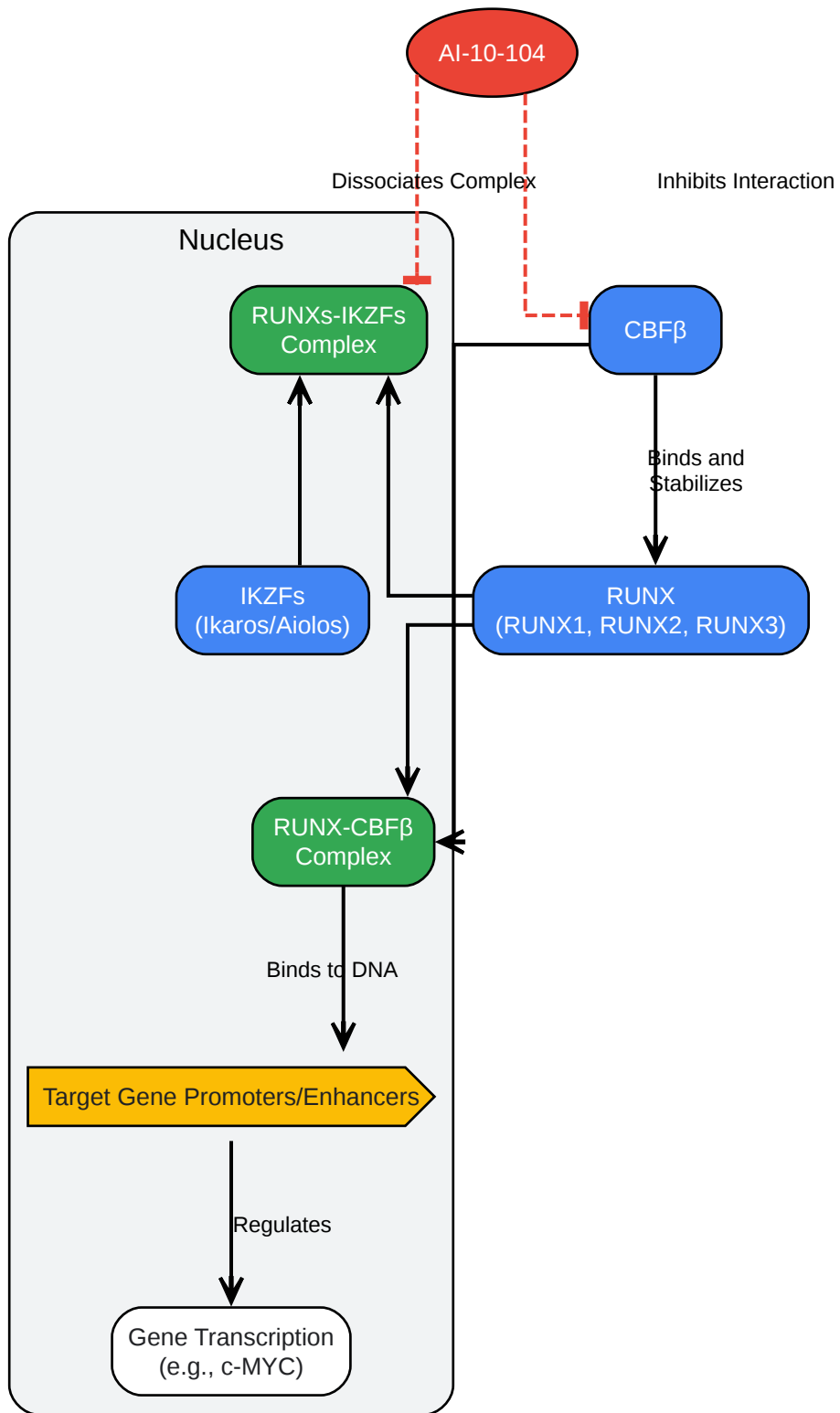
**AI-10-104** is a small molecule inhibitor of the protein-protein interaction between the Runt-related transcription factor (RUNX) family members and their binding partner Core-Binding Factor Subunit Beta (CBF $\beta$ ).<sup>[1]</sup> By allosterically binding to CBF $\beta$ , **AI-10-104** prevents the formation of the functional RUNX/CBF $\beta$  transcriptional complex, which is crucial for the regulation of genes involved in cell differentiation and proliferation.<sup>[1]</sup> Dysregulation of RUNX activity is implicated in various cancers, including leukemia and ovarian cancer, making **AI-10-104** a valuable tool for studying RUNX signaling and a potential therapeutic agent.<sup>[1][2][3]</sup> These application notes provide detailed protocols for the preparation and use of **AI-10-104** in cell culture experiments.

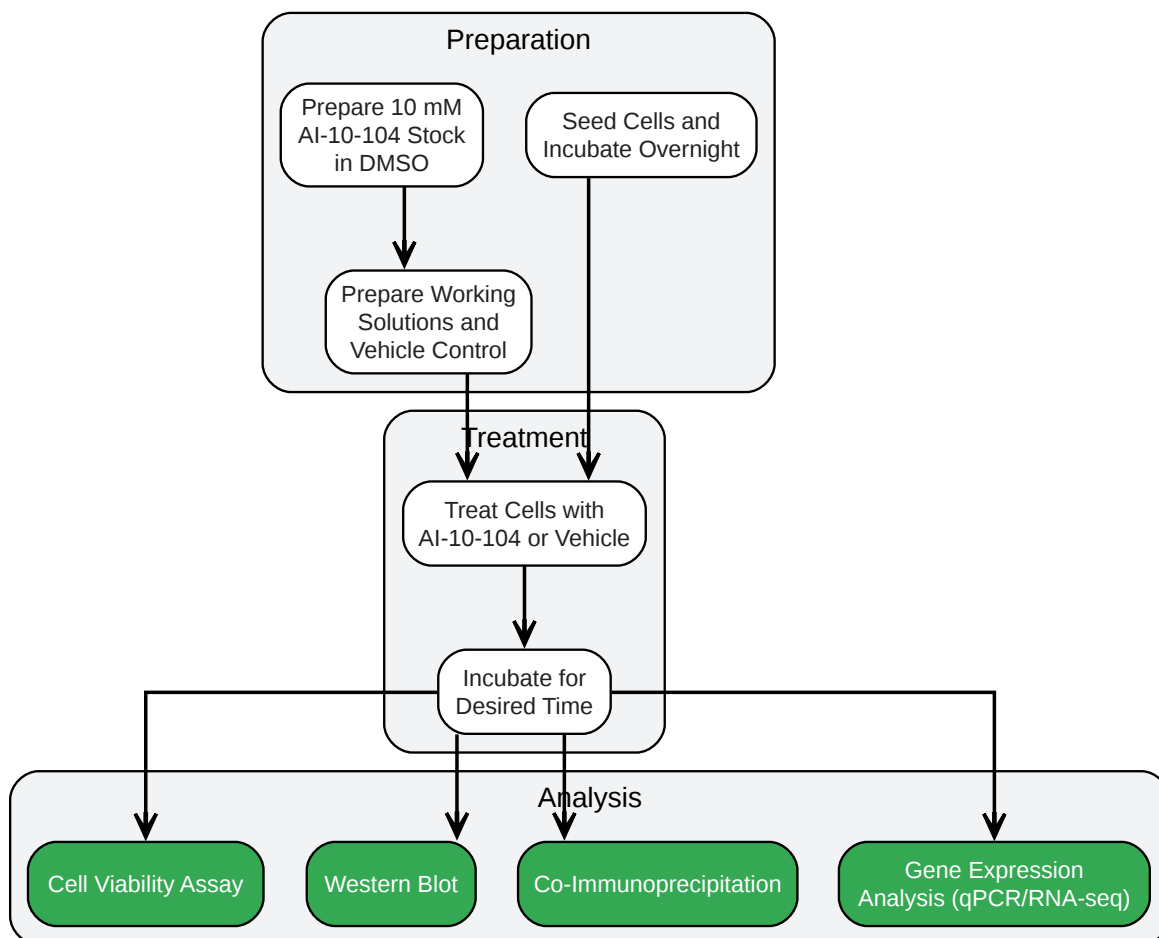
## Data Presentation

### Quantitative Data Summary for **AI-10-104**

Parameter	Value	Reference
Molecular Weight	309.24 g/mol	[4]
Formula	C <sub>14</sub> H <sub>10</sub> F <sub>3</sub> N <sub>3</sub> O <sub>2</sub>	[4]
CAS Number	1881276-00-1	[4]
Appearance	Off-white to light yellow solid	[4]
Purity	>98% by HPLC	[5]
Solubility in DMSO	50 mg/mL (161.69 mM)	[4]
Recommended Solvent	DMSO (use newly opened, as it is hygroscopic)	[4]
Storage of Powder	-20°C for 3 years	[4]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	[4]
Typical Working Concentration	0 - 10 μM	[4][6]
IC <sub>50</sub> (FRET assay for RUNX1-CBFβ binding)	1.25 μM	[1]

## Signaling Pathway Diagram





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## References

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- [3. Small molecule inhibition of the CBF \$\beta\$ /RUNX interaction decreases ovarian cancer growth and migration through alterations in genes related to epithelial-to-mesenchymal transition - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. AI-10-104 supplier | CAS 1881276-00-1| pan-RUNX inhibitor | AOBIOUS \[aobious.com\]](#)
- [6. RUNX1 is required for oncogenic Myb and Myc enhancer activity in T-cell acute lymphoblastic leukemia - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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Address: 3281 E Guasti Rd  
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